

An In-Depth Technical Guide to the Solubility and Stability of Imazalil

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Compound of Interest

Compound Name: *alpha-(2,4-Dichlorophenyl)-1H-imidazole-1-ethanol*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of the fungicide imazalil. The information is curated to support research, scientific analysis, and professional development in relevant fields. This document presents quantitative data on solubility and stability, outlines detailed experimental methodologies, and visualizes key processes and pathways.

Imazalil: Physicochemical Properties

Imazalil, systematically named 1-[2-(2,4-dichlorophenyl)-2-(2-propenyloxy)ethyl]-1H-imidazole, is a systemic fungicide widely used in agriculture, particularly for post-harvest treatment of fruits and vegetables. It is effective against a broad spectrum of fungi. Technical imazalil is a slightly yellowish to brownish oily liquid. For formulation purposes, it is often converted into its salt forms, such as imazalil sulfate or nitrate, which exhibit enhanced water solubility.

Solubility of Imazalil and Its Salts

The solubility of a compound is a critical parameter influencing its formulation, bioavailability, and environmental fate. The solubility of imazalil and its common salts has been determined in various solvents at 20°C.

Table 1: Solubility of Imazalil and Its Salts in Various Solvents at 20°C

Solvent	Imazalil (base) (g/100 mL)	Imazalil Nitrate (g/100 mL)	Imazalil Sulfate (g/100 mL)
Water	0.14[1]	2.38[1]	>50[1][2]
Methanol	>50[1]	>100[1]	>50[1][2]
Ethanol	>50[1]	31.18[1]	36.3[2]
2-Propanol	>50[1]	4.57[1]	4.42[2]
Acetone	>500 g/L (>50 g/100mL)[3][4]	-	-
Dichloromethane	>500 g/L (>50 g/100mL)[3][4]	-	-
Toluene	>50[1]	0.87[1]	<0.005[2]
Xylene	>50[1]	0.49[1]	<0.005[2]
Benzene	>50[1]	<0.005[1]	<0.005[2]
n-Heptane	5.41[1]	<0.001[1]	<0.005[2]
Hexane	5.21[1]	<0.005[1]	<0.005[2]
Petroleum Ether	6.16[1]	<0.005[1]	<0.005[2]
4-methyl-2-pentanone	>50[1]	1.76[1]	0.03[2]

Note: Solubility values for acetone and dichloromethane were reported in g/L and converted for consistency.

The solubility of imazalil is also pH-dependent, with its aqueous solubility increasing at lower pH values due to its nature as a weak base.[5] The effectiveness of imazalil in controlling green mold on citrus fruit has been shown to increase with a higher pH of the treatment solution.[6][7]

Stability of Imazalil

The stability of imazalil is influenced by several factors, including temperature, pH, and light. Understanding these factors is crucial for determining its shelf-life, storage conditions, and

persistence in various environments.

Table 2: Stability of Imazalil Under Various Conditions

Condition	Observation	Reference
Thermal Stability	Imazalil base is thermally stable up to approximately 285°C.[1][3]	[1][3]
	Imazalil nitrate is thermally stable up to approximately 150°C.[1]	[1]
	Imazalil sulfate is thermally stable up to approximately 270°C.[1]	[1]
Hydrolytic Stability	Very stable to hydrolysis in dilute acids and alkalis at room temperature in the absence of light.[3][4]	[3][4]
	In aqueous solution, the product is stable up to 40°C at pHs ranging from 2.4 to 7.0 for at least 8 weeks.[1]	[1]
	Hydrolysis half-life is greater than 30 days at pH 5, 7, and 9.[3]	[3]
Photostability	Susceptible to degradation upon exposure to light.[6]	[6]
	Photodegradation half-life in aqueous solution is 36 hours.[3]	[3]
	Chemically stable at room temperature in the absence of light.[1][3]	[1][3]
Degradation Half-Life	On oranges: 12-20 weeks.[1][6]	[1][6]

On Clementine mandarins (4°C): 15-18 days.[6][8]	[6][8]
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In soil: 4-5 months.[1]	[1]
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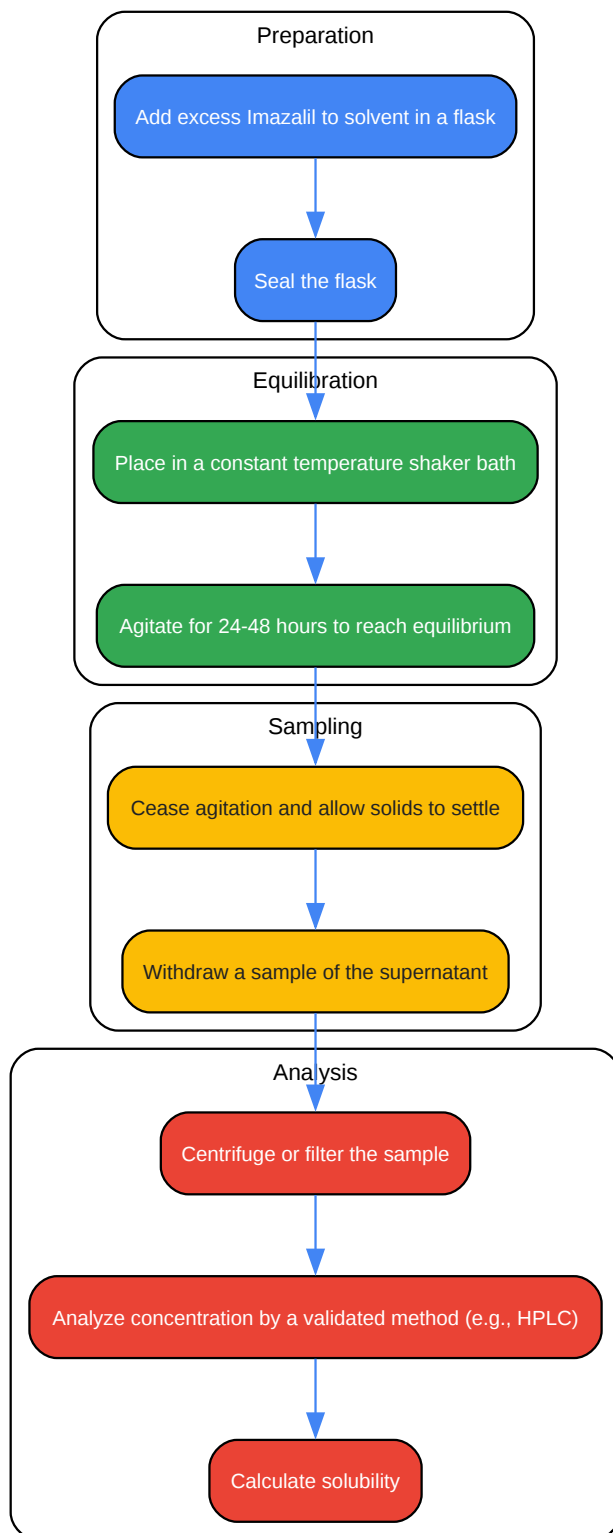
A primary degradation product of imazalil is α -(2,4-dichlorophenyl)-1H-imidazole-1-ethanol.[1]
[6]

Experimental Protocols

Solubility Determination (Flask Method - based on OECD Guideline 105)

This protocol outlines the flask method for determining the solubility of a substance in water, suitable for solubilities above 10^{-2} g/L.[9][10][11]

Experimental Workflow for Solubility Determination (Flask Method)

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Caption: Workflow for determining solubility using the flask method.

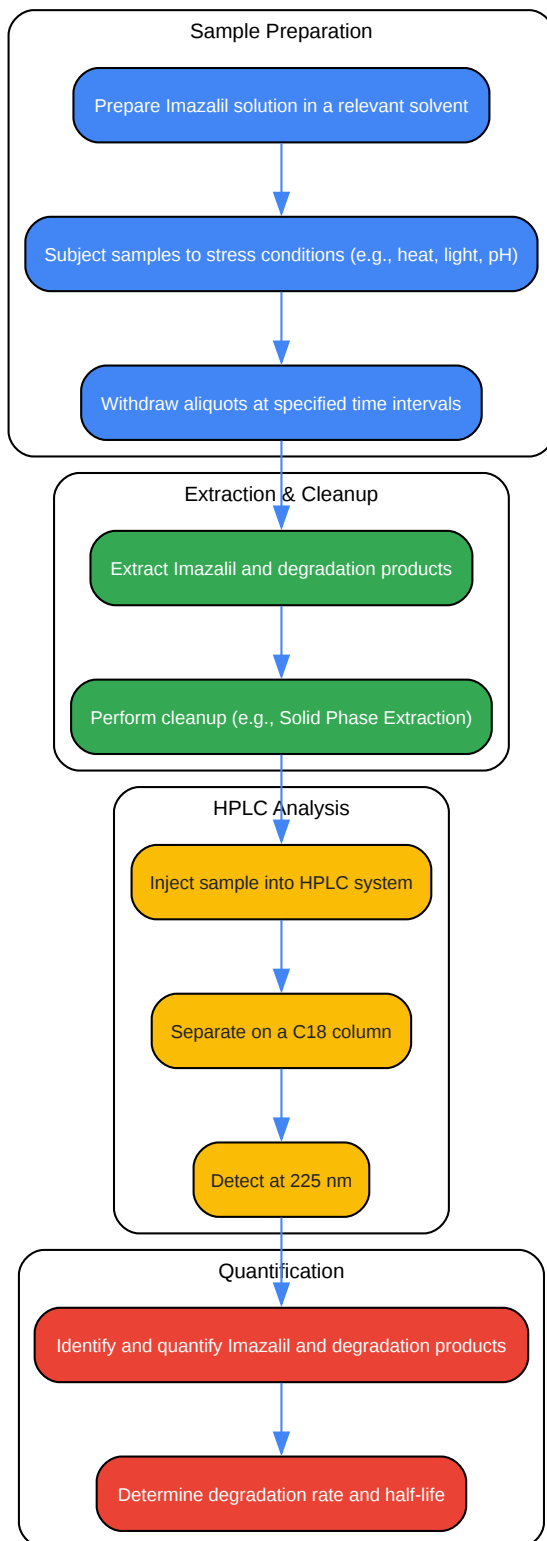
Methodology:

- **Preparation:** Add an excess amount of imazalil to a known volume of the solvent in a flask.
- **Equilibration:** Seal the flask and place it in a constant temperature shaker bath (e.g., 20°C). Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Sampling:** Cease agitation and allow the undissolved solid to settle. Carefully withdraw a sample of the supernatant (the saturated solution).
- **Analysis:** To remove any suspended microparticles, centrifuge or filter the sample. Analyze the concentration of imazalil in the clear solution using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).
- **Calculation:** The determined concentration represents the solubility of imazalil in the solvent at the specified temperature.

Stability Indicating Method (HPLC Analysis)

This protocol provides a general method for the analysis of imazalil, which can be adapted for stability studies to separate and quantify the active ingredient from its degradation products.

Experimental Workflow for Imazalil Stability Analysis by HPLC

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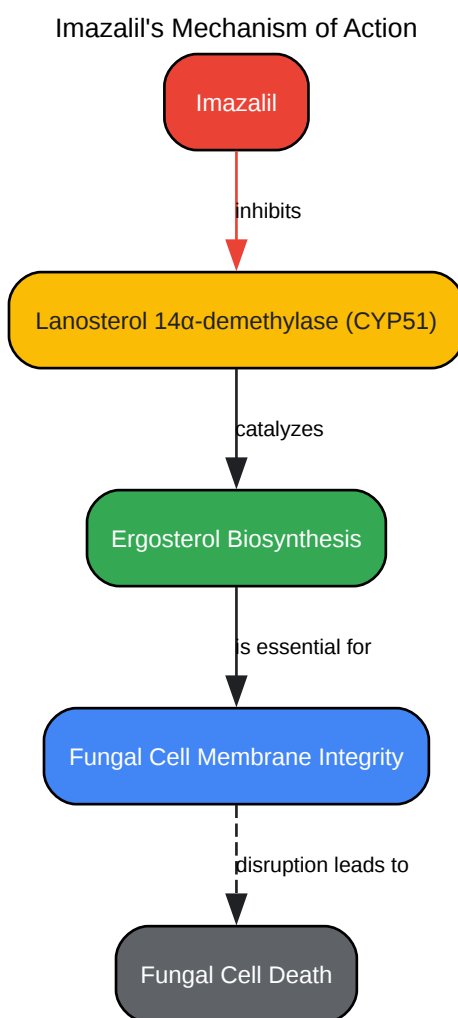
Caption: Workflow for conducting a stability study of Imazalil using HPLC.

Methodology:

- **Sample Preparation:** Prepare solutions of imazalil in the desired medium (e.g., water at different pH values).
- **Stress Conditions:** Expose the samples to the relevant stress conditions (e.g., elevated temperature, specific light intensity, or different pH values) for a defined period.
- **Sampling:** At predetermined time intervals, withdraw aliquots of the samples.
- **Extraction and Cleanup:** If necessary, extract imazalil and its degradation products from the sample matrix. A cleanup step, such as solid-phase extraction (SPE), may be required to remove interfering substances.[\[3\]](#)[\[12\]](#)[\[13\]](#)
- **HPLC Analysis:**
 - **Column:** Inertsil ODS-3 (4.6 x 150 mm) or equivalent C18 column.[\[1\]](#)[\[3\]](#)[\[12\]](#)
 - **Mobile Phase:** Acetonitrile: 10 mM KH₂PO₄ (pH 2.5) (35:65, v/v).[\[1\]](#)[\[3\]](#)[\[12\]](#)
 - **Flow Rate:** 1.0 mL/min.[\[1\]](#)[\[12\]](#)
 - **Detection:** UV at 225 nm.[\[1\]](#)[\[3\]](#)[\[12\]](#)
 - **Injection Volume:** 20 µL.[\[3\]](#)[\[12\]](#)
- **Quantification:** Create a standard curve using imazalil standards of known concentrations to quantify the amount of imazalil remaining in the samples over time. The appearance and increase of degradation product peaks can also be monitored and quantified if standards are available.
- **Data Analysis:** Calculate the degradation rate and half-life of imazalil under the tested conditions.

Imazalil's Mechanism of Action and Degradation Pathway

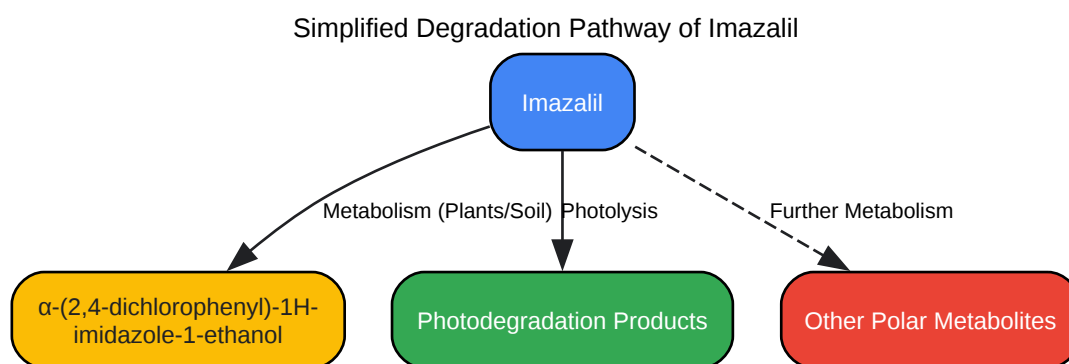
Imazalil's antifungal activity stems from its ability to inhibit the biosynthesis of ergosterol, an essential component of fungal cell membranes. Specifically, it targets the enzyme lanosterol 14 α -demethylase (CYP51).



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Caption: Simplified signaling pathway of Imazalil's antifungal action.

The degradation of imazalil in the environment can occur through various pathways, including metabolism in plants and soil, and photodegradation.



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Caption: A simplified overview of the major degradation routes of Imazalil.

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